

Application Notes and Protocols for Terramycin (Oxytetracycline) Administration in Aquaculture Disease Surveillance

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Compound of Interest

Compound Name: Terramycin-X

Cat. No.: B3330940

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Introduction

Terramycin®, with its active ingredient oxytetracycline (OTC), is a broad-spectrum antibiotic widely utilized in aquaculture to control mortality from various bacterial diseases.^{[1][2][3]} Its application is crucial in disease surveillance and management; however, its use necessitates stringent protocols to ensure efficacy, food safety, and to mitigate the growing concern of antibiotic resistance.^{[1][2][4]} These application notes provide detailed protocols for the administration of Terramycin, monitoring of its residues, and data on its efficacy and the associated development of bacterial resistance.

Data Presentation

Table 1: Recommended Dosages of Terramycin (Oxytetracycline) for Medicated Feed in Finfish

| Target Species | Disease | Dosage | Duration |
|-----------------|---|---|--------------------|
| Salmonids | Furunculosis (Aeromonas salmonicida), Coldwater Disease (Flavobacterium psychrophilum), Columnaris Disease (Flavobacterium columnare), Ulcer Disease (Hemophilus piscium), Bacterial Hemorrhagic Septicemia (Aeromonas hydrophila), Pseudomonas Disease | 2.5 - 3.75 g / 100 lbs of fish per day | 10 days |
| Catfish | Bacterial Hemorrhagic Septicemia (Aeromonas liquefaciens), Pseudomonas Disease, Columnaris Disease (Flavobacterium columnare) | 2.5 - 3.75 g / 100 lbs of fish per day | 10 days |
| Cisco | Furunculosis (Aeromonas salmonicida) | 83 mg/kg of body weight per day | 10 days |
| General Finfish | Skeletal Marking | 11.35 g / 100 lbs of fish per day (250 mg/kg) | 4 consecutive days |

Note: Dosages can be species and temperature-dependent. Always consult with a fish health professional and adhere to local regulations.

Table 2: Efficacy of Oxytetracycline Against Common Aquaculture Pathogens

| Pathogen | Fish Species | Treatment Details | Survival Rate (Treated vs. Control) | Reference |
|--------------------------|-----------------------------|---|--|-----------|
| Aeromonas salmonicida | Cisco | 83 mg/kg OTC in feed for 10 days | 85% vs. 3% | [5][6] |
| Aeromonas salmonicida | Coho Salmon | 3.5 g OTC / 100 lbs fish/day in feed for 10 days | Significantly higher than untreated controls | [7] |
| Flavobacterium columnare | Walleye Fingerlings | 10 mg/L OTC-HCl bath for 60 min on 3 consecutive days | Significantly higher than untreated controls | [8] |
| Flavobacterium columnare | Channel Catfish Fingerlings | 10, 20, and 40 mg/L OTC-HCl bath for 60 min on 3 consecutive days | Significantly higher than untreated controls | [8] |

Table 3: Minimum Inhibitory Concentration (MIC) Values of Oxytetracycline for Various Aquaculture Pathogens

| Bacterial Species | MIC Range (µg/mL) | MIC50 (µg/mL) | MIC90 (µg/mL) | Notes |
|--------------------------|----------------------|---------------|---------------|---|
| Edwardsiella ictaluri | 0.5 - 64.0 | - | - | 80-90% of isolates considered susceptible at <1.0 µg/mL.[4] |
| Edwardsiella piscicida | 0.5 - >64.0 | - | - | 80-90% of isolates considered susceptible at <1.0 µg/mL.[4] |
| Edwardsiella tarda | 0.5 - ≥64.0 | - | - | 80-90% of isolates considered susceptible at <1.0 µg/mL.[4] |
| Flavobacterium columnare | <0.12 (all isolates) | - | - | 100% of isolates considered susceptible at <1.0 µg/mL.[4] |
| Aeromonas hydrophila | 0.25 (all isolates) | - | - | 100% of isolates considered susceptible at <1.0 µg/mL.[4] |
| Streptococcus iniae | 0.5 - 16.0 | - | - | 50% of isolates considered susceptible at <1.0 µg/mL.[4] |
| Streptococcus agalactiae | 0.5 - 2.0 | - | - | 80% of isolates considered susceptible at <1.0 µg/mL.[4] |

| | | | | |
|--|-----------|---|-------------|---|
| Vibrio spp. | 1.0 - 512 | 2 | 64 | Isolates from diseased shrimp. [9] |
| Various environmental bacteria from salmon farms | 64 - 2048 | - | 1024 - 2048 | Demonstrates high-level resistance in the farm environment.[10] |

Table 4: Withdrawal Periods for Oxytetracycline in Aquaculture

| Fish Species | Water Temperature | Administration | Dosage | Withdrawal Period | Reference |
|---------------|-------------------|----------------------|----------------------|-------------------|-----------|
| Salmonids | - | Medicated Feed | Standard | 21 days | [2] |
| Catfish | - | Medicated Feed | Standard | 3 days | [2] |
| Rainbow Trout | 9 ± 0.8 °C | Oral (multiple dose) | 60 mg/kg for 7 days | 50-56 days | [11] |
| Rainbow Trout | >10 °C | Oral | Standard | 60 days | [12] |
| Rainbow Trout | 7 - 10 °C | Oral | Standard | 100 days | [12] |
| Red Tilapia | 27.3 ± 0.5 °C | Oral | 80 mg/kg for 10 days | 17-18 days | [13] |
| Red Tilapia | 27.3 ± 0.7 °C | Bath | 10 ppm for 4 days | 12.5-16 days | [13] |

Experimental Protocols

Protocol 1: Preparation of Medicated Feed with Terramycin

Objective: To prepare a homogenous medicated feed with a specified concentration of oxytetracycline.

Materials:

- Terramycin 200® for Fish (or other appropriate OTC formulation)
- Standard fish feed pellets
- Fish oil or other suitable binder
- Scale (accurate to 0.1 g)
- Feed mixer (e.g., cement mixer for large batches, or a large container for smaller batches)
- Spray bottle

Procedure:

- Calculate the required amount of Terramycin: Based on the total biomass of fish to be treated and the recommended dosage (see Table 1), calculate the total amount of active oxytetracycline needed per day.
- Determine the daily feed ration: Calculate the total amount of feed to be given to the fish population for one day.
- Weigh the Terramycin: Accurately weigh the required amount of Terramycin 200® for the calculated daily feed ration.
- Prepare the binder: Measure a small amount of fish oil (e.g., 2-5% of the feed weight).
- Coat the feed: Place the feed pellets in the mixer. While the mixer is running, slowly spray the fish oil onto the pellets until they are lightly coated. This will help the Terramycin powder adhere to the feed.

- **Add the Terramycin:** Slowly add the weighed Terramycin powder to the coated pellets in the mixer.
- **Mix thoroughly:** Allow the feed to mix for at least 10-15 minutes to ensure a homogenous distribution of the Terramycin.
- **Storage:** Store the medicated feed in a cool, dry place, away from direct sunlight, and use it within the recommended timeframe.

Protocol 2: Oxytetracycline Bath Immersion

Objective: To administer oxytetracycline via a static bath immersion for the treatment of external bacterial infections.

Materials:

- Oxytetracycline hydrochloride (OTC-HCl)
- Treatment tank with aeration
- Scale (accurate to 0.01 g)
- Water testing kits (for pH, ammonia, etc.)

Procedure:

- **Prepare the treatment tank:** Fill a separate treatment tank with water of the same temperature and quality as the holding tank. Ensure vigorous aeration.
- **Calculate the amount of OTC-HCl:** Based on the volume of the treatment tank and the desired concentration (e.g., 10-40 mg/L for columnaris disease), calculate the required amount of OTC-HCl.[\[8\]](#)
- **Dissolve the OTC-HCl:** In a separate container with a small amount of water from the treatment tank, dissolve the weighed OTC-HCl completely.
- **Add to the treatment tank:** Add the dissolved OTC-HCl solution to the treatment tank and mix well to ensure even distribution.

- Transfer the fish: Gently transfer the fish to be treated into the medicated bath.
- Treatment duration: Expose the fish to the medicated bath for the prescribed duration (e.g., 60 minutes).[8] Monitor the fish closely for any signs of distress.
- Post-treatment: After the treatment period, carefully return the fish to their original holding tank with clean, flowing water.
- Repeat as necessary: Repeat the treatment as prescribed (e.g., on consecutive days).[8]

Protocol 3: Determination of Oxytetracycline Residues in Fish Tissue by HPLC

Objective: To quantify the concentration of oxytetracycline residues in fish muscle tissue using High-Performance Liquid Chromatography (HPLC).

Materials:

- HPLC system with a UV detector
- C18 analytical column
- Homogenizer
- Centrifuge
- Solid-phase extraction (SPE) cartridges (e.g., Sep-Pak C18)
- Oxytetracycline analytical standard
- Reagents: 5% Trichloroacetic acid (TCA), Disodium ethylenediaminetetraacetate (Na₂EDTA), n-hexane, Methanol, Acetonitrile, 0.2 M Oxalic acid

Procedure:

- Sample Preparation:
 - Accurately weigh 5 g of minced fish muscle tissue.

- Homogenize the tissue with a solution of 5% TCA containing 5% Na₂EDTA.[\[14\]](#)[\[15\]](#)
- Centrifuge the homogenate.
- Extraction and Clean-up:
 - Collect the supernatant and concentrate it.
 - Wash the concentrated solution with n-hexane to remove lipids.[\[14\]](#)[\[15\]](#)
 - Pass the solution through a pre-conditioned Sep-Pak C18 SPE cartridge.[\[14\]](#)[\[15\]](#)
 - Wash the cartridge with distilled water.[\[14\]](#)[\[15\]](#)
 - Elute the oxytetracycline from the cartridge with methanol.[\[14\]](#)[\[15\]](#)
 - Evaporate the eluate to dryness.[\[14\]](#)[\[15\]](#)
- HPLC Analysis:
 - Reconstitute the residue in a solution of acetonitrile-distilled water (3:7).[\[14\]](#)[\[15\]](#)
 - Inject a known volume of the sample into the HPLC system.
 - Mobile Phase: A common mobile phase is a mixture of methanol, acetonitrile, and 0.2 M oxalic acid (e.g., 1:1:4.4, pH 2.0).[\[14\]](#)[\[15\]](#)
 - Detection: Monitor the eluent at a wavelength of 360 nm.[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Quantification:
 - Prepare a standard curve using known concentrations of the oxytetracycline analytical standard.
 - Compare the peak area of the sample to the standard curve to determine the concentration of oxytetracycline in the tissue.

Mandatory Visualizations

Caption: Workflow for aquaculture disease surveillance and Terramycin administration.

Caption: Development of antibiotic resistance due to selective pressure.

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